

An In-depth Technical Guide to 2-Mercaptosuccinic Acid (Thiomalic Acid)

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Compound of Interest

Compound Name: 2-Thioxosuccinic acid

Cat. No.: B15072678

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Initially investigated under the non-standard name "**2-Thioxosuccinic acid**," this technical guide focuses on the well-established compound, 2-mercaptosuccinic acid, also widely known as thiomalic acid. This document provides a comprehensive overview of its discovery, historical development, and various synthesis methodologies. Key quantitative data are presented in structured tables for ease of reference. Detailed experimental protocols for seminal synthesis procedures are provided, alongside visualizations of its microbial degradation pathway and historical synthesis routes, to offer a thorough resource for researchers and professionals in drug development and related scientific fields.

Introduction and Historical Context

2-Mercaptosuccinic acid (MSA), a dicarboxylic acid containing a thiol functional group, has a rich history spanning over a century. Its versatile chemical properties, including its role as a chelating agent, a reducing agent, and a capping agent in nanoparticle synthesis, have led to its application in diverse fields such as medicine, nanotechnology, and cosmetics.^{[1][2][3]} This guide delves into the key milestones in the discovery and scientific exploration of this multifaceted molecule.

The first documented synthesis of 2-mercaptosuccinic acid was reported in 1905 by Biilmann.^[2] This early method involved the reaction of potassium xanthogenate with bromosuccinic acid.

[2] Since then, various other synthetic routes have been developed, aiming to improve yield and purity.[2] Notably, a method patented in 1956 involved the hydrolysis of O,O-dialkyldithiophosphatosuccinic anhydride.[2] More contemporary methods often utilize maleic anhydride or maleic acid as starting materials.[4][5]

In the realm of medicine, 2-mercaptosuccinic acid has been investigated for its therapeutic potential. Its sodium and gold salt, sodium aurothiomalate, has been used in the treatment of rheumatoid arthritis.[6] Furthermore, its ability to chelate heavy metals has made it a subject of interest for treating heavy metal toxicity.[5][7] The compound also serves as a backbone for the pesticide malathion.[6]

Quantitative Data

A summary of the key physical and chemical properties of 2-mercaptosuccinic acid is presented below.

Property	Value	Source
Molecular Formula	C4H6O4S	[8][9][10]
Molecular Weight	150.15 g/mol	[6][8][9][10][11]
Melting Point	151-157 °C	[6][10][11][12]
Solubility in Water	150 g/L (at 20 °C)	[2][5]
pKa	4.68 ± 0.04 (in H2O at 20 °C)	[5][10]
Appearance	White to off-white crystalline powder	[2][5][11]

Experimental Protocols

This section details the methodologies for key historical and modern syntheses of 2-mercaptosuccinic acid.

Biilmann's Synthesis (1905)

This method represents the first reported synthesis of 2-mercaptosuccinic acid.

Materials:

- Potassium xanthogenate
- Bromosuccinic acid
- Ammonia
- Hydrochloric acid

Procedure:

- React potassium xanthogenate with bromosuccinic acid to yield xanthogen succinic acid.[\[2\]](#)
- Treat the resulting xanthogen succinic acid with ammonia to produce ammonium mercaptosuccinate.[\[2\]](#)
- Acidify the solution by adding hydrochloric acid to precipitate 2-mercaptosuccinic acid.[\[2\]](#)

Synthesis from Maleic Anhydride and Thiourea

This modern approach offers a high-yield pathway to 2-mercaptosuccinic acid.

Materials:

- Maleic anhydride
- Thiourea
- Glacial acetic acid
- Alkaline solution (e.g., sodium hydroxide)
- Acetone

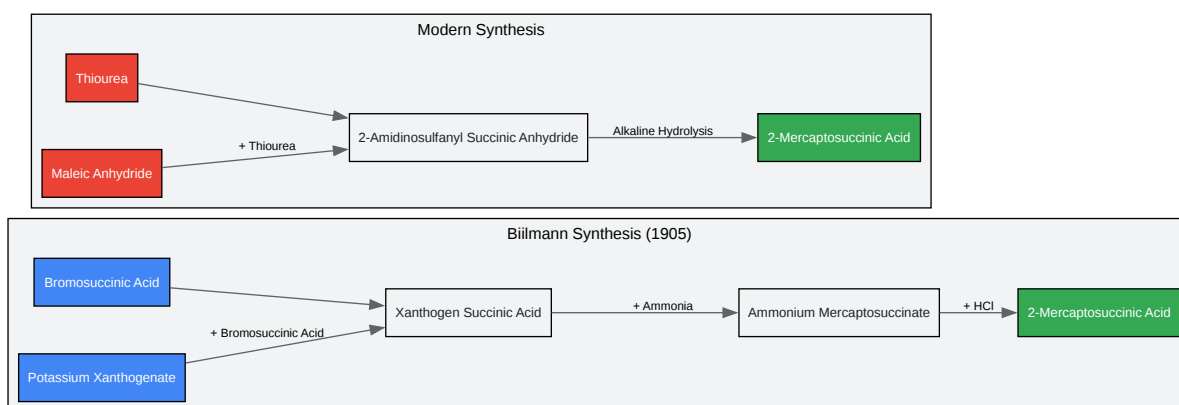
Procedure:

- Combine maleic anhydride and thiourea in a 1:1 molar ratio in glacial acetic acid.[\[4\]](#)

- Allow the reaction to proceed for 10 hours at room temperature to form the intermediate 2-amidinosulfanyl succinic anhydride.[4]
- Filter and wash the intermediate.
- Hydrolyze the 2-amidinosulfanyl succinic anhydride by refluxing in an alkaline solution (e.g., sodium hydroxide, with a molar ratio of alkali to intermediate between 3:1 and 8:1) at 110 °C for 4 hours.[4]
- After cooling and filtration, the product can be further purified by extraction with an organic solvent like acetone.[4]

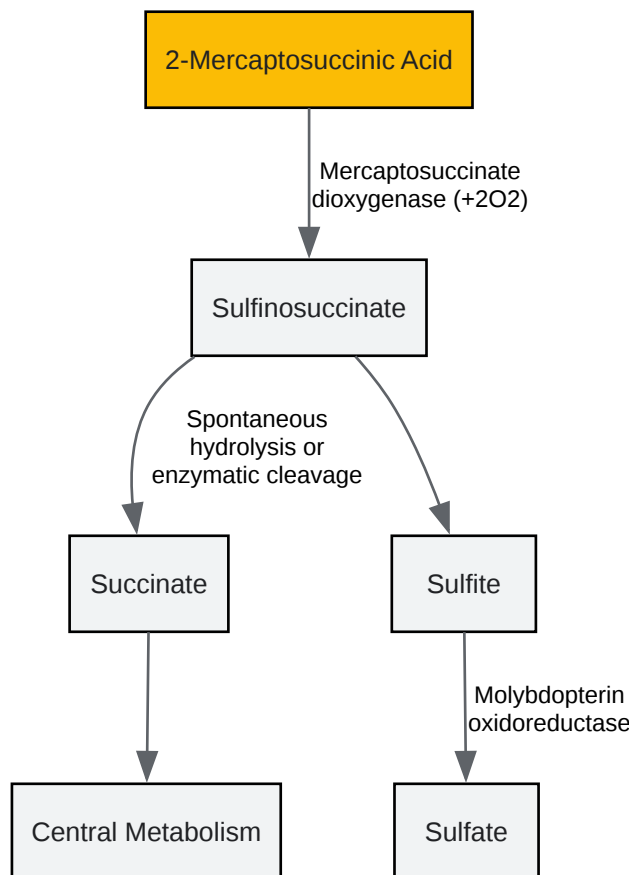
Key Pathways and Relationships

The following diagrams, generated using Graphviz, illustrate important biological and synthetic pathways related to 2-mercaptosuccinic acid.



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Historical Synthesis Pathways of 2-Mercaptosuccinic Acid



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Microbial Degradation Pathway of 2-Mercaptosuccinic Acid

Applications in Drug Development and Research

The unique properties of 2-mercaptosuccinic acid make it a valuable tool in drug development and various research applications.

- **Drug Delivery:** Its ability to act as a capping agent for nanoparticles has been extensively explored for creating stable and biocompatible drug delivery systems.[1][13] The carboxyl groups on the molecule allow for further functionalization, enabling the attachment of targeting ligands or therapeutic agents.
- **Bioimaging:** Quantum dots capped with 2-mercaptosuccinic acid exhibit high luminescence and stability, making them suitable for in-vivo imaging and the detection of cancer markers. [2][13]

- Chelation Therapy: As a chelating agent, 2-mercaptosuccinic acid and its derivatives, such as dimercaptosuccinic acid (DMSA), have been investigated for the treatment of heavy metal poisoning.[7]
- Enzyme Inhibition: 2-Mercaptosuccinic acid has been shown to be an inhibitor of glutathione peroxidase, an important antioxidant enzyme.[1][3] This property can be leveraged in studies of oxidative stress and related cellular pathways.

Conclusion

From its initial synthesis over a century ago to its current applications in cutting-edge nanotechnology and medicine, 2-mercaptosuccinic acid has proven to be a molecule of significant scientific interest. This guide has provided a comprehensive overview of its history, synthesis, and properties, with the aim of serving as a valuable resource for researchers and professionals. Further exploration of its biological activities and the development of novel applications will undoubtedly continue to expand the utility of this versatile compound.

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